

An In-depth Technical Guide to 1-(3,5-Diacetoxyphenyl)-1-bromoethane

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Compound of Interest

Compound Name: 1-(3,5-Diacetoxyphenyl)-1-bromoethane

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Introduction

1-(3,5-Diacetoxyphenyl)-1-bromoethane is a key synthetic intermediate in the production of resveratrol and its analogs. Resveratrol, a naturally occurring polyphenol, is the subject of extensive research due to its wide range of potential therapeutic properties, including anti-inflammatory, antioxidant, and cardioprotective effects. The efficient synthesis of resveratrol is crucial for ongoing research and potential pharmaceutical applications, making a thorough understanding of its intermediates, such as **1-(3,5-Diacetoxyphenyl)-1-bromoethane**, essential. This technical guide provides a summary of the available information on the physical properties, synthesis, and handling of this compound.

Physical and Chemical Properties

Precise experimental data for the physical properties of **1-(3,5-Diacetoxyphenyl)-1-bromoethane**, such as melting and boiling points, are not readily available in the current scientific literature. The data presented below are computed properties obtained from publicly accessible chemical databases. These values are theoretical estimations and should be used as a guideline pending experimental verification.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ BrO ₄	PubChem[1]
Molecular Weight	301.13 g/mol	PubChem[1]
XLogP3	2.4	Echemi[2]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	4	Echemi[2]
Rotatable Bond Count	5	Echemi[2]
Exact Mass	299.99972 Da	PubChem[1]
Topological Polar Surface Area	52.6 Å ²	Echemi[2]
Appearance	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in dichloromethane and methanol.[3]	
Storage Temperature	2-8°C (Refrigerator)	Pharmaffiliates[4]

Synthesis and Experimental Protocols

The synthesis of **1-(3,5-Diacetoxyphenyl)-1-bromoethane** is typically achieved through a two-step process starting from 3,5-diacetoxy-acetophenone. The following is a representative experimental protocol collated from patent literature.

Step 1: Synthesis of 1-(3,5-diacetoxyphenyl)-ethanol

The first step involves the reduction of the ketone in 3,5-diacetoxy-acetophenone to a secondary alcohol.

Methodology:

A catalytic hydrogenation approach is commonly employed.

- Reactants: 3,5-diacetoxy-acetophenone, Hydrogen gas (H_2).
- Catalyst: A nickel-alloy catalyst is often used.
- Solvent: A C_{1-3} -carboxylic acid ester, such as ethyl acetate.
- Reaction Conditions: The reaction is typically carried out under a hydrogen pressure of 0.1 - 50 bar at a temperature range of 60 - 100 °C.
- Work-up: Upon completion, the catalyst is filtered off, and the solvent is removed under reduced pressure to yield 1-(3,5-diacetoxyphenyl)-ethanol, which is often obtained as an oil.

Step 2: Synthesis of 1-(3,5-Diacetoxyphenyl)-1-bromoethane

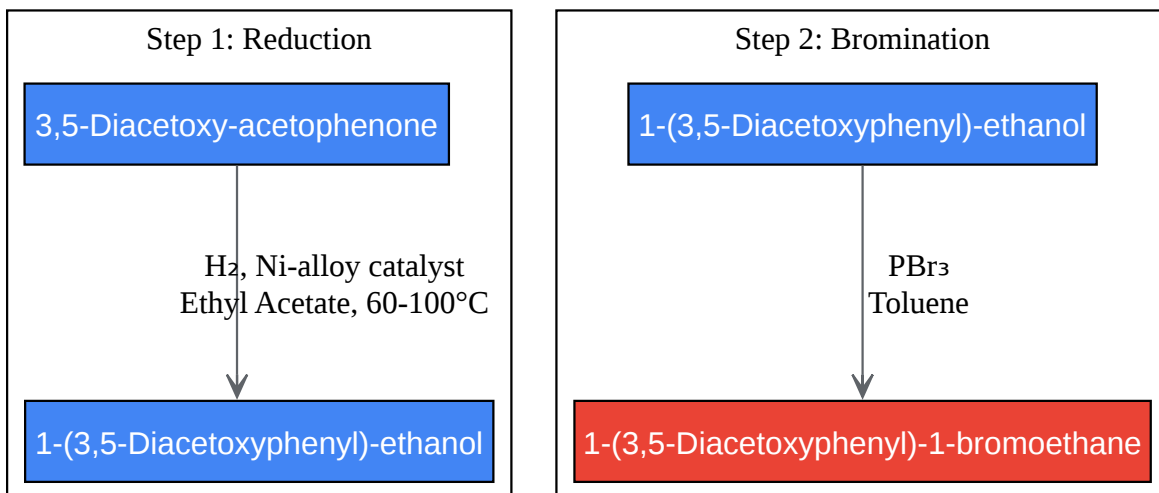
The second step is the bromination of the secondary alcohol to yield the final product.

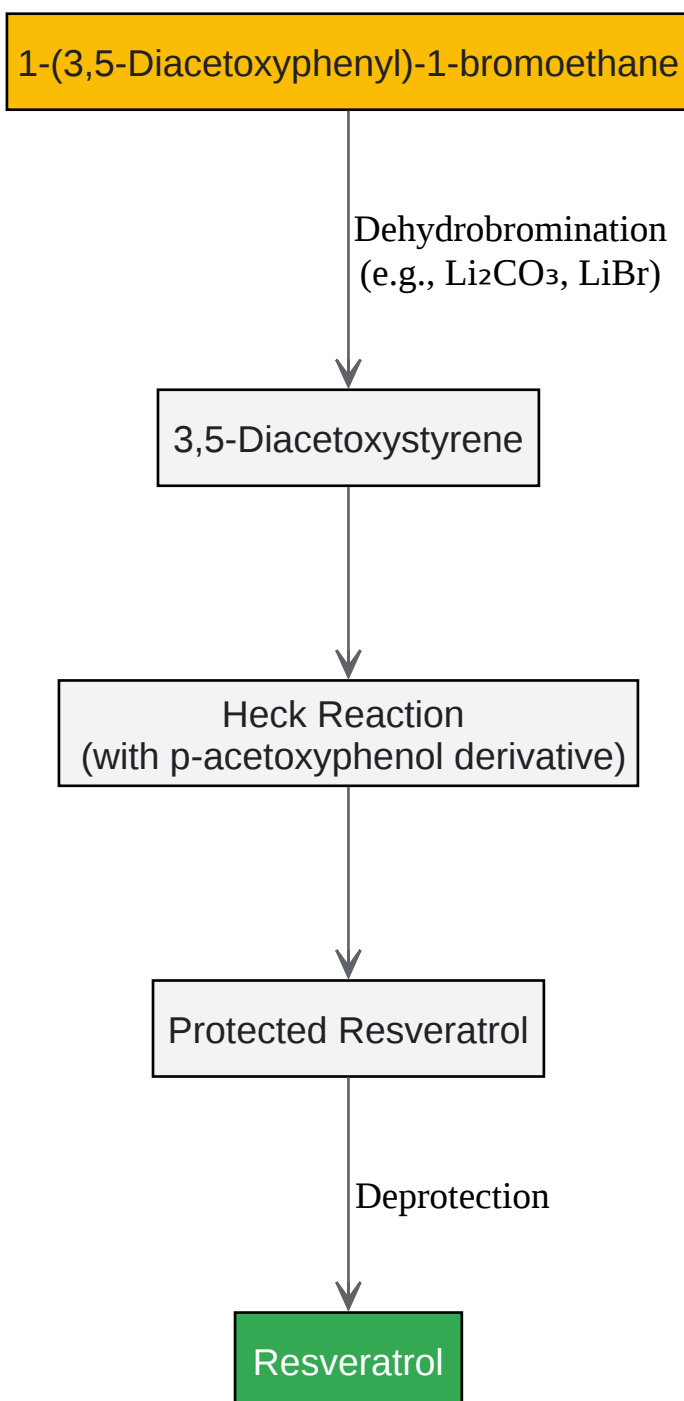
Methodology:

- Reactants: 1-(3,5-diacetoxyphenyl)-ethanol, Phosphorus tribromide (PBr_3).
- Solvent: Anhydrous toluene is a suitable solvent.
- Reaction Conditions: Phosphorus tribromide (e.g., 0.35 equivalents) is added to a solution of 1-(3,5-diacetoxyphenyl)-ethanol in the solvent. The reaction is typically run at a controlled temperature, and the progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification: Following the reaction, a careful work-up procedure is required to neutralize any remaining PBr_3 and acidic byproducts. This may involve washing with an aqueous solution of a weak base, followed by water and brine. The organic layer is then dried over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4), filtered, and the solvent is evaporated. The crude product may require further purification, for which column chromatography on silica gel is a common method.

Visualized Synthetic Workflow

The following diagram illustrates the two-step synthesis of **1-(3,5-Diacetoxyphenyl)-1-bromoethane**.





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References

- 1. 1-(3,5-Diacetoxyphenyl)-1-bromoethane | C₁₂H₁₃BrO₄ | CID 11370071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 1-(3,5-Diacetoxyphenyl)-1-bromoethane | 1026420-83-6 [m.chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
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